

3-Butyn-1-OL structure and molecular weight

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Compound of Interest

Compound Name: 3-Butyn-1-OL

Cat. No.: B147353

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An In-depth Technical Guide on 3-Butyn-1-ol: Structure and Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of **3-Butyn-1-ol**, focusing on its chemical structure and molecular weight.

Quantitative Data Summary

The key quantitative properties of **3-Butyn-1-ol** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₄ H ₆ O[1][2][3][4]
Molecular Weight	70.09 g/mol
IUPAC Name	but-3-yn-1-ol
Linear Formula	HC≡CCH ₂ CH ₂ OH
SMILES	C#CCCO

Chemical Structure Visualization

The molecular structure of **3-Butyn-1-ol**, a terminal acetylenic compound, is characterized by a four-carbon chain containing a terminal alkyne group (a carbon-carbon triple bond) and a

primary alcohol group at the opposite end. The structure is depicted in the following diagram.

Caption: Chemical structure of **3-Butyn-1-ol**.

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References

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